

Reactive Red 24: A Technical Health and Safety Compendium

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Compound of Interest

Compound Name: Reactive red 24:1

Cat. No.: B1604529

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Disclaimer: This document summarizes the currently available public information regarding the health and safety of Reactive Red 24 (CAS No. 70210-20-7). A comprehensive toxicological and ecotoxicological dataset for this substance is not readily available in the public domain. Many standard toxicological endpoints lack quantitative data, indicating a need for further research.

Executive Summary

Reactive Red 24 is a synthetic azo dye used in the textile industry.[1] Based on available Safety Data Sheets (SDS), the primary identified hazard is skin sensitization, with the potential to cause allergic skin reactions.[2][3] However, there is a significant lack of publicly available quantitative data for acute toxicity, genotoxicity, carcinogenicity, and environmental toxicity. This guide provides a structured overview of the known information and highlights critical data gaps.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	70210-20-7	[3]
Molecular Formula	C ₂₆ H ₁₇ ClN ₇ Na ₃ O ₁₀ S ₃	[3]
Molecular Weight	788.1 g/mol	[3]
Appearance	Red powder	[4]
Solubility	Soluble in water	[4]

Toxicological Data

A comprehensive toxicological profile for Reactive Red 24 is not available. The following tables summarize the existing data, which is largely qualitative.

Human Health Effects

Endpoint	Finding	Quantitative Data
Acute Toxicity (Oral)	No data available	No data available
Acute Toxicity (Dermal)	No data available	No data available
Acute Toxicity (Inhalation)	No data available	No data available
Skin Corrosion/Irritation	May cause skin irritation	No data available
Serious Eye Damage/Irritation	May cause eye irritation	No data available
Respiratory Sensitization	Repeat exposure to high dust concentrations of some reactive dyes may cause respiratory hypersensitivity.[5] Reactive dyes as a class have been identified as potential respiratory sensitizers causing occupational asthma.[6]	No specific data available for Reactive Red 24
Skin Sensitization	May cause an allergic skin reaction.[2][3]	No data available (e.g., EC3, NOEL)
Germ Cell Mutagenicity	No data available	No data available
Carcinogenicity	No data available	No data available
Reproductive Toxicity	No data available	No data available
STOT-Single Exposure	No data available	No data available
STOT-Repeated Exposure	No data available	No data available
Aspiration Hazard	No data available	No data available

Ecotoxicological Data

Endpoint	Finding	Quantitative Data
Toxicity to Fish	No data available	No data available
Toxicity to Daphnia	No data available	No data available
Toxicity to Algae	No data available	No data available
Persistence and Degradability	No data available	No data available
Bioaccumulative Potential	No data available	No data available

Experimental Protocols

As specific experimental data for Reactive Red 24 is largely unavailable, this section provides a generalized protocol for a key toxicological endpoint: the in vitro Skin Sensitization: Direct Peptide Reactivity Assay (DPRA), as per OECD Guideline 442C. This is a hypothetical application to illustrate the methodology.

Objective: To determine the potential of a substance to induce skin sensitization by measuring its reactivity with synthetic peptides containing cysteine and lysine.

Materials:

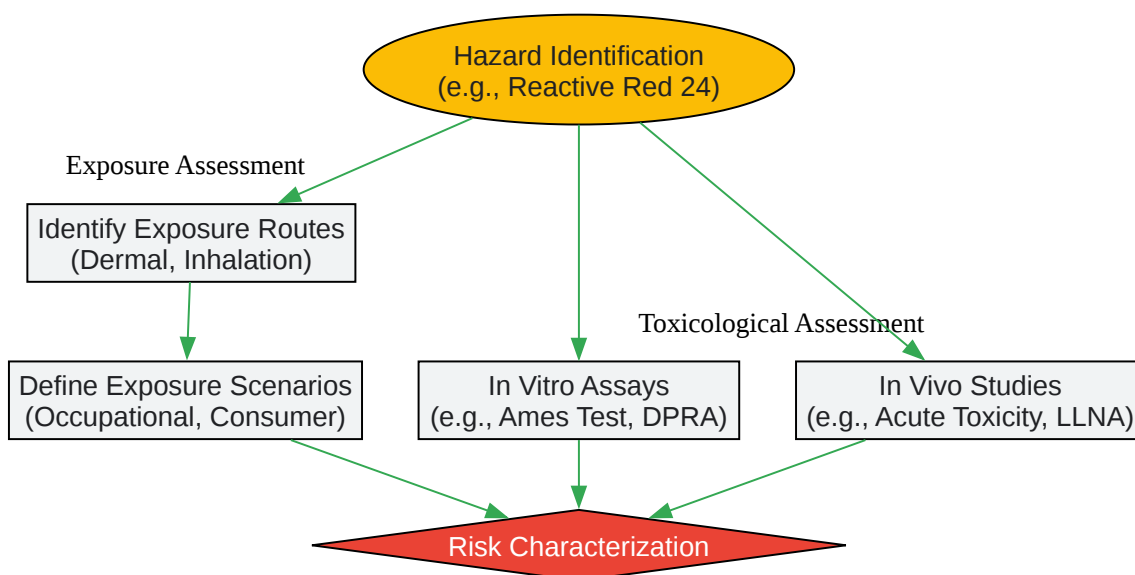
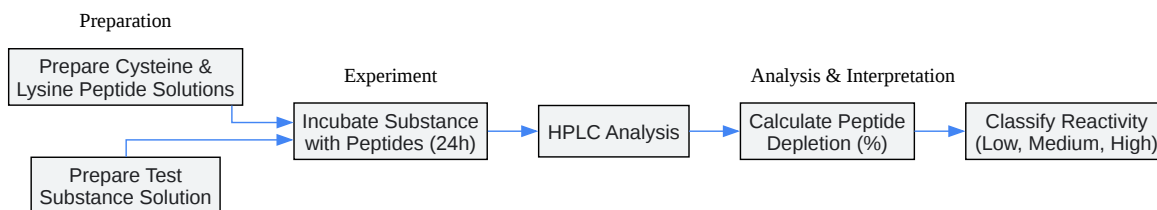
- Test substance (Reactive Red 24)
- Cysteine-containing peptide (Ac-RFAACAA-COOH)
- Lysine-containing peptide (Ac-RFAAKAA-COOH)
- Acetonitrile (ACN)
- Ammonium acetate buffer
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

Procedure:

- **Preparation of Solutions:** Prepare stock solutions of the cysteine and lysine peptides in the appropriate buffer. Prepare a stock solution of Reactive Red 24 in a suitable solvent (e.g., acetonitrile).
- **Incubation:** Mix the test substance solution with each peptide solution in a 1:10 (peptide to substance) molar ratio for the cysteine peptide and a 1:50 ratio for the lysine peptide. Incubate the mixtures for 24 hours at 25°C.
- **Analysis:** Following incubation, analyze the samples by HPLC to determine the percentage of remaining (unreacted) peptide.
- **Data Interpretation:** Calculate the peptide depletion percentage for both cysteine and lysine. Based on the mean depletion, classify the substance into one of four reactivity classes: no to minimal reactivity, low reactivity, moderate reactivity, or high reactivity.

Visualizations

As there is no specific data on signaling pathways for Reactive Red 24, the following diagrams illustrate a generic experimental workflow and a logical framework for hazard assessment.



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